

An In-depth Technical Guide to Methyl 3-methoxyacrylate (CAS: 34846-90-7)

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Compound of Interest

Compound Name: Methyl 3-methoxyacrylate

Cat. No.: B3022804

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Introduction

Methyl 3-methoxyacrylate, with the CAS number 34846-90-7, is a versatile organic compound that serves as a crucial intermediate in the synthesis of a wide array of fine chemicals, pharmaceuticals, and agrochemicals.^{[1][2]} Its structure, featuring both an electron-poor enol ether and a Michael acceptor, makes it a valuable building block in organic synthesis. This technical guide provides a comprehensive overview of its properties, synthesis, reactivity, and applications, with a focus on practical information for laboratory and developmental use.

Physicochemical and Spectroscopic Data

A summary of the key physicochemical and spectroscopic properties of **Methyl 3-methoxyacrylate** is presented below for easy reference.

Table 1: Physicochemical Properties

Property	Value	Reference
CAS Number	34846-90-7	
Molecular Formula	C ₅ H ₈ O ₃	[3]
Molecular Weight	116.12 g/mol	[3]
Appearance	Clear, colorless liquid	[4][5]
Boiling Point	56 °C at 18 mmHg	[6]
Density	1.08 g/mL at 25 °C	[4]
Refractive Index (n ²⁰ /D)	1.451	[4]
Flash Point	65 °C	[5]
Solubility	Soluble in most organic solvents (e.g., THF, dichloromethane, toluene, methanol, ethanol)	[6]

Table 2: Spectroscopic Data

Spectroscopy	Data	Reference
¹ H NMR (300 MHz, CDCl ₃)	δ 7.56 (d, J=12.6 Hz, 1H), 5.13 (d, J=12.6 Hz, 1H), 3.63 (s, 3H), 3.62 (s, 3H)	[6]
¹³ C NMR (75.5 MHz, CDCl ₃)	δ 167.5, 162.7, 95.2, 56.8, 50.5	[6]
Infrared (IR)	Key peaks at 2956, 2852, 1717 (C=O), 1629 (C=C) cm ⁻¹	[6]

Synthesis of Methyl 3-methoxyacrylate

Several synthetic routes to **Methyl 3-methoxyacrylate** have been developed. Below are detailed experimental protocols for two common methods.

Synthesis via Elimination from Methyl 3,3-dimethoxypropionate

This method involves the acid-catalyzed elimination of methanol from methyl 3,3-dimethoxypropionate.

Experimental Protocol:

- To a round-bottom flask equipped with a thermometer, magnetic stirrer, and distillation apparatus, add methyl 3,3-dimethoxypropionate (e.g., 28.19 g) and p-toluenesulfonic acid (e.g., 39.32 g).
- Slowly heat the reaction mixture to 160 °C and maintain this temperature for approximately 7.5 hours.
- During the reaction, methanol is formed as a byproduct and can be removed by distillation (at approximately 70°C).
- After the reaction is complete, allow the mixture to cool slightly.
- Purify the product by vacuum distillation (-0.09 MPa), collecting the fraction at 165-172 °C to yield **Methyl 3-methoxyacrylate** as a colorless oily liquid.^[7]

One-Pot Synthesis from Methyl 3-methoxy-3-propoxypropionate and Methanol

This procedure outlines a one-pot synthesis followed by a scission reaction.

Experimental Protocol:

- In a three-necked flask equipped with a mechanical stirrer and reflux condenser, combine 3-methoxy-3-propoxy-methyl propionate (35.2 g, 200 mmol), methanol (190 g), and p-toluenesulfonic acid (1.9 g).
- Heat the mixture to reflux and maintain for 24 hours.
- After the reaction period, remove the methanol under reduced pressure.

- Heat the residue to 160 °C under a nitrogen atmosphere for 5 hours to induce a scission reaction.
- The crude product is then purified by vacuum distillation to afford **Methyl 3-methoxyacrylate**.^[1]

Chemical Reactivity and Applications

Methyl 3-methoxyacrylate is a key building block for several important pharmaceutical and agrochemical compounds due to its reactive nature.

Role in the Synthesis of Ceftibuten

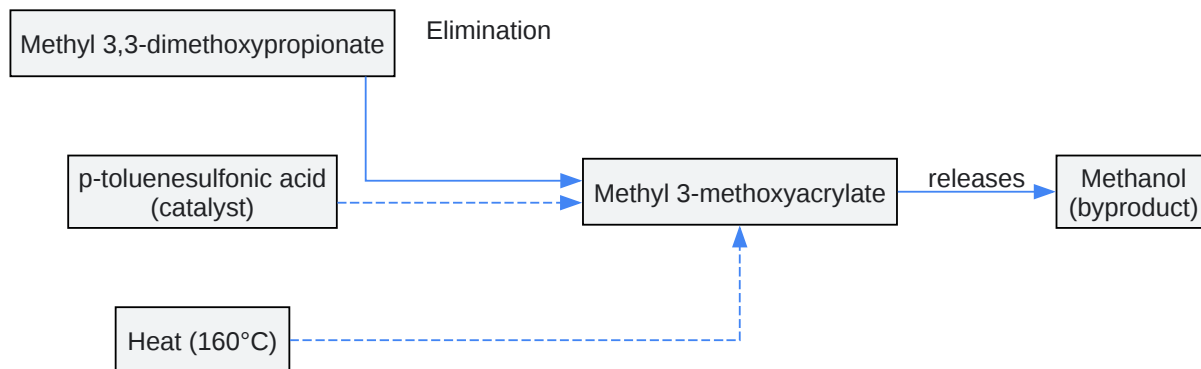
Methyl 3-methoxyacrylate is a precursor in the synthesis of the cephalosporin antibiotic, Ceftibuten.^[1] While detailed, continuous protocols are often proprietary, the initial steps involve the reaction of **Methyl 3-methoxyacrylate** to form a more complex side chain which is later attached to the cephalosporin core.

Intermediate for the Pesticide Flonicamid

Similarly, **Methyl 3-methoxyacrylate** serves as an important intermediate in the production of the insecticide flonicamid.^[1]

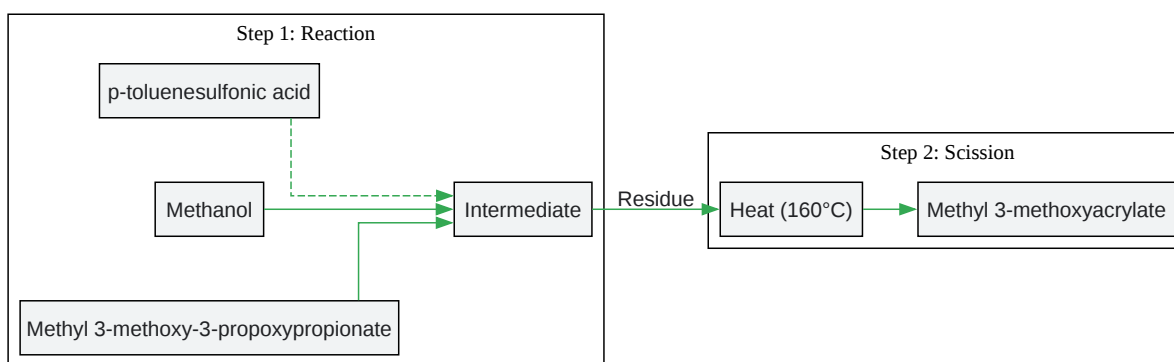
Visualized Workflows and Relationships

The following diagrams illustrate the synthesis of **Methyl 3-methoxyacrylate** and its logical relationship to key products.



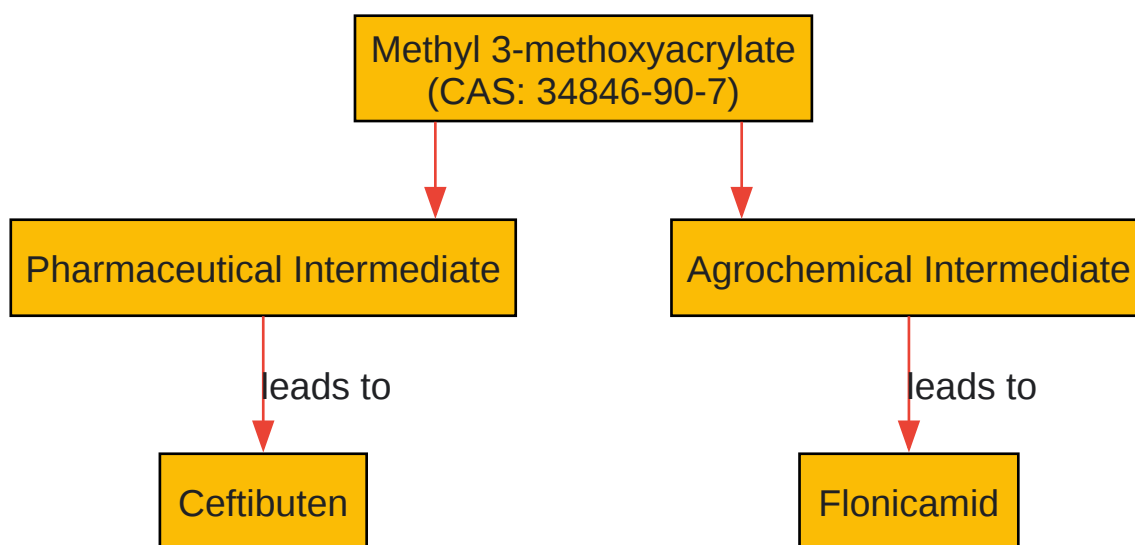
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Synthesis of **Methyl 3-methoxyacrylate** via Elimination.



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One-Pot Synthesis Workflow for **Methyl 3-methoxyacrylate**.



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Role of **Methyl 3-methoxyacrylate** as an Intermediate.

Safety and Handling

Methyl 3-methoxyacrylate is a combustible liquid and may cause skin and eye irritation. It may also cause an allergic skin reaction.[5]

Handling Precautions:

- Use in a well-ventilated area.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[4][8]
- Avoid contact with skin, eyes, and clothing.
- Keep away from heat, sparks, and open flames.[4]
- Wash hands thoroughly after handling.

Storage:

- Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents.[4]

- Keep containers tightly closed.
- It is recommended to store refrigerated (below 4°C/39°F).[5]

Disposal:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[8]

This technical guide is intended for use by qualified individuals trained in chemical handling and laboratory procedures. Always refer to the most current Safety Data Sheet (SDS) for complete safety information.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Methyl 3-methoxyacrylate (CAS: 34846-90-7)]. BenchChem, [2025]. [Online PDF]. Available at:

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